

(S)-3-(Methylsulfonyl)pyrrolidine safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-3-(Methylsulfonyl)pyrrolidine

Cat. No.: B1328561

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An In-depth Technical Guide to the Safe Handling and Use of **(S)-3-(Methylsulfonyl)pyrrolidine**

This guide provides comprehensive safety and handling information for **(S)-3-(Methylsulfonyl)pyrrolidine**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(S)-3-(Methylsulfonyl)pyrrolidine is a chemical intermediate. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

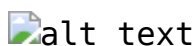
Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ S
Molecular Weight	149.21 g/mol
Appearance	White to off-white solid
Melting Point	78-82 °C
Boiling Point	Not determined
Solubility	Soluble in water
CAS Number	340526-93-0

Hazard Identification and GHS Classification

It is crucial to be aware of the potential hazards associated with **(S)-3-(Methylsulfonyl)pyrrolidine** to ensure appropriate safety measures are in place.

GHS Classification	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

GHS Pictogram:



Experimental Protocols for Safe Handling

Adherence to strict protocols is essential when working with **(S)-3-(Methylsulfonyl)pyrrolidine** to minimize exposure and risk.

Personal Protective Equipment (PPE) Protocol

- **Eye Protection:** Wear chemical safety goggles that meet the standards of EN166 (EU) or NIOSH (US).
- **Hand Protection:** Wear impervious gloves (e.g., nitrile rubber) and inspect them before use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
- **Skin and Body Protection:** Wear a lab coat, and ensure that skin is not exposed.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge if a risk assessment indicates that engineering controls are insufficient.

Laboratory Handling Protocol

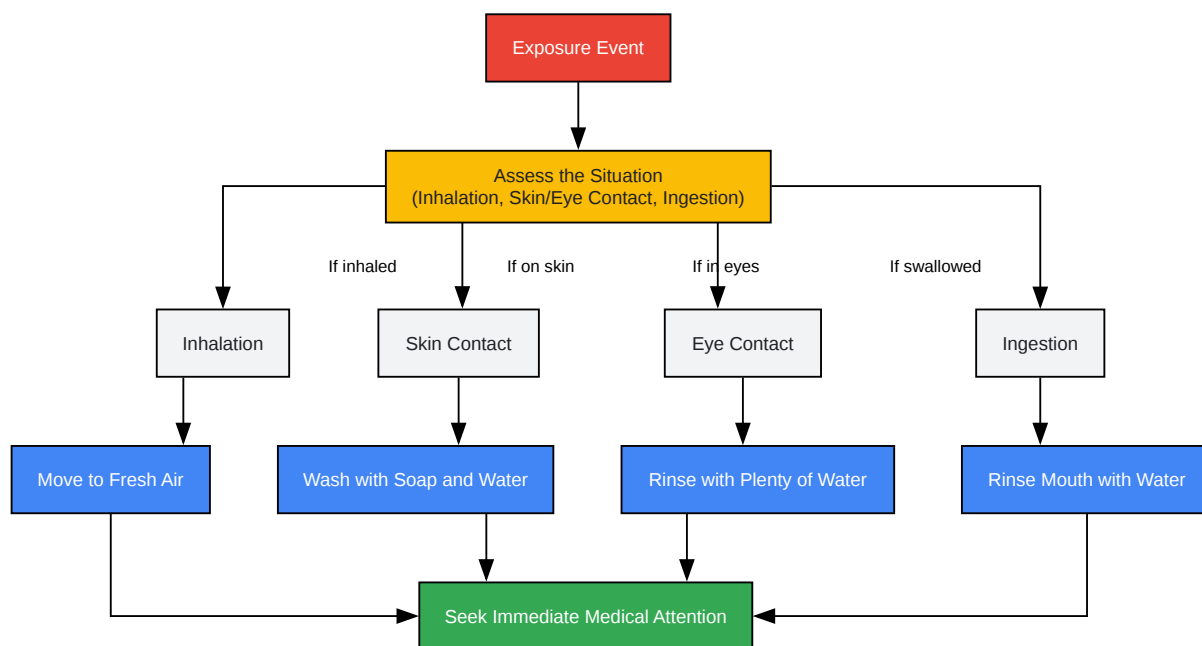
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- **Avoidance of Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes and to prevent inhalation of dust.
- **Hygiene:** Practice good laboratory hygiene. Wash hands thoroughly after handling.

Storage Protocol

- **Container:** Keep the container tightly closed.
- **Atmosphere:** Store under an inert atmosphere (e.g., nitrogen or argon).
- **Temperature:** Store in a cool, dry place away from incompatible materials.

Emergency Procedures Workflow

In the event of an emergency, a clear and logical workflow is critical to ensure a rapid and effective response.

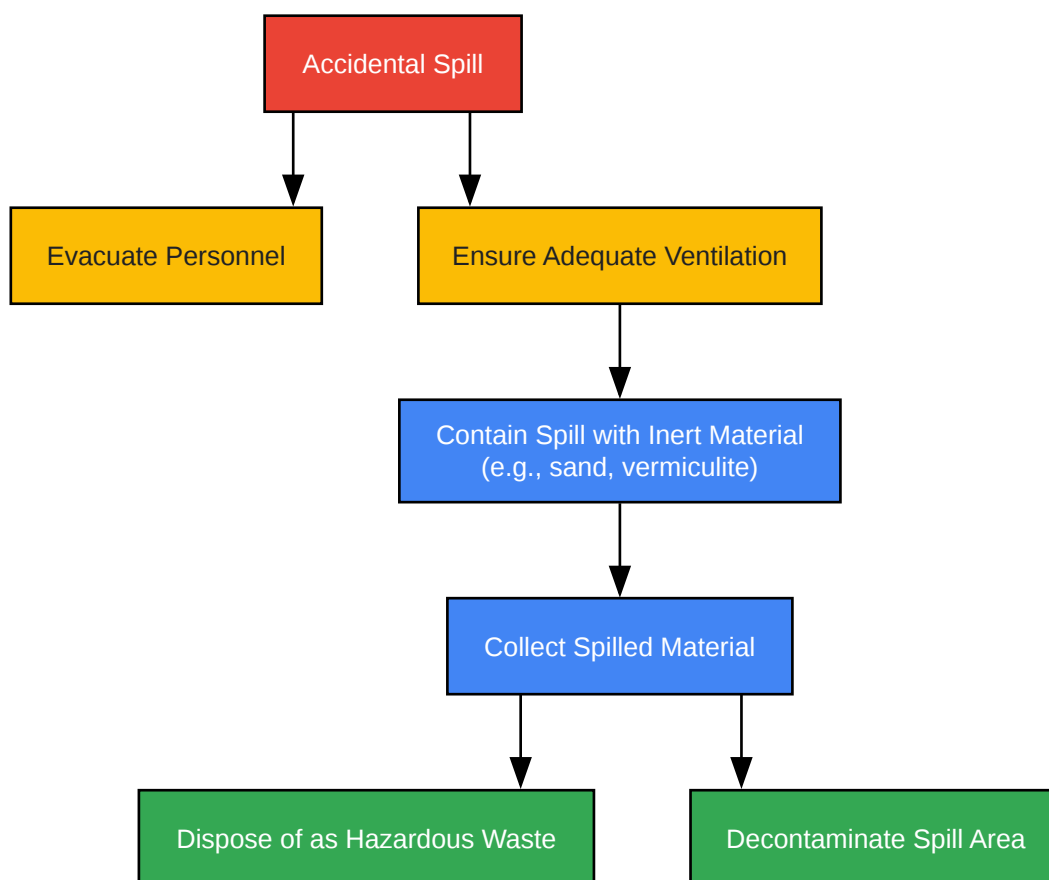


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Caption: Workflow for emergency procedures following exposure.

Spillage and Disposal Logical Relationship

Proper management of spills and waste is a critical component of laboratory safety.



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Caption: Logical steps for managing spills and disposal.

Toxicological and Ecological Information

Toxicological Data

Limited toxicological data is available. The primary hazards are irritation to the skin, eyes, and respiratory system.

Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation
Specific Target Organ Toxicity - Repeated Exposure	No data available
Aspiration Hazard	No data available

Ecological Data

No ecological data is available for **(S)-3-(Methylsulfonyl)pyrrolidine**. It is important to prevent its release into the environment.

Stability and Reactivity

Parameter	Description
Reactivity	No data available
Chemical Stability	Stable under recommended storage conditions
Possibility of Hazardous Reactions	No data available
Conditions to Avoid	Incompatible materials
Incompatible Materials	Strong oxidizing agents
Hazardous Decomposition Products	Carbon oxides, nitrogen oxides (NOx), sulfur oxides

- To cite this document: BenchChem. [(S)-3-(Methylsulfonyl)pyrrolidine safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328561#s-3-methylsulfonyl-pyrrolidine-safety-and-handling-precautions]

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